

An In-depth Technical Guide to the Safe Handling of Tetrapentylammonium Bromide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	<i>Tetrapentylammonium bromide</i>
CAS No.:	866-97-7
Cat. No.:	B1205827

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling precautions for **Tetrapentylammonium bromide** (CAS No: 866-97-7). The information is compiled from various Safety Data Sheets (SDS) to ensure a thorough guide for laboratory and drug development environments.

Chemical Identification and Properties

Tetrapentylammonium bromide is a quaternary ammonium salt used primarily as a laboratory chemical and for the synthesis of other substances.^[1] Its fundamental properties are summarized below.

Property	Value	Reference
Chemical Name	1-Pentanaminium, N,N,N-tripentyl-, bromide	[2]
Synonyms	Tetraamylammonium bromide	[1]
CAS Number	866-97-7	[1][2]
EC Number	212-756-0	[1][2]
Molecular Formula	C20H44BrN	[1][2]
Molecular Weight	378.47 g/mol	[2][3]
Physical Appearance	White hygroscopic flakes or solid	[4]

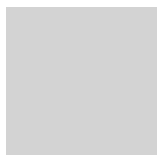
Hazard Identification and GHS Classification

Tetrapentylammonium bromide is classified as a hazardous substance. The Globally Harmonized System (GHS) classification provides a clear understanding of its potential health risks.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2] [4]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[2][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory System)	H335: May cause respiratory irritation[2][4]

The GHS label elements are visualized in the diagram below, indicating the required pictogram, signal word, and associated hazards.

Tetrapentylammonium
Bromide



Signal Word	Warning
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation

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GHS Hazard Communication for **Tetrapentylammonium Bromide**.

Precautionary Statements:

Safe handling requires adherence to the following precautionary statements.

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[1][2][5]
P264		Wash skin thoroughly after handling.
P271		Use only outdoors or in a well-ventilated area.
P280		Wear protective gloves/protective clothing/eye protection/face protection.[2]
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[2]
P304 + P340 + P312		IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell.
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2]
P332 + P313		If skin irritation occurs: Get medical advice/attention.
P337 + P313		If eye irritation persists: Get medical advice/attention.
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405		Store locked up.

Disposal

P501

Dispose of contents/container to an approved waste disposal plant.

Safe Handling and Personal Protection

Proper handling and the use of appropriate Personal Protective Equipment (PPE) are critical to minimize exposure and ensure safety.

Handling Procedures:

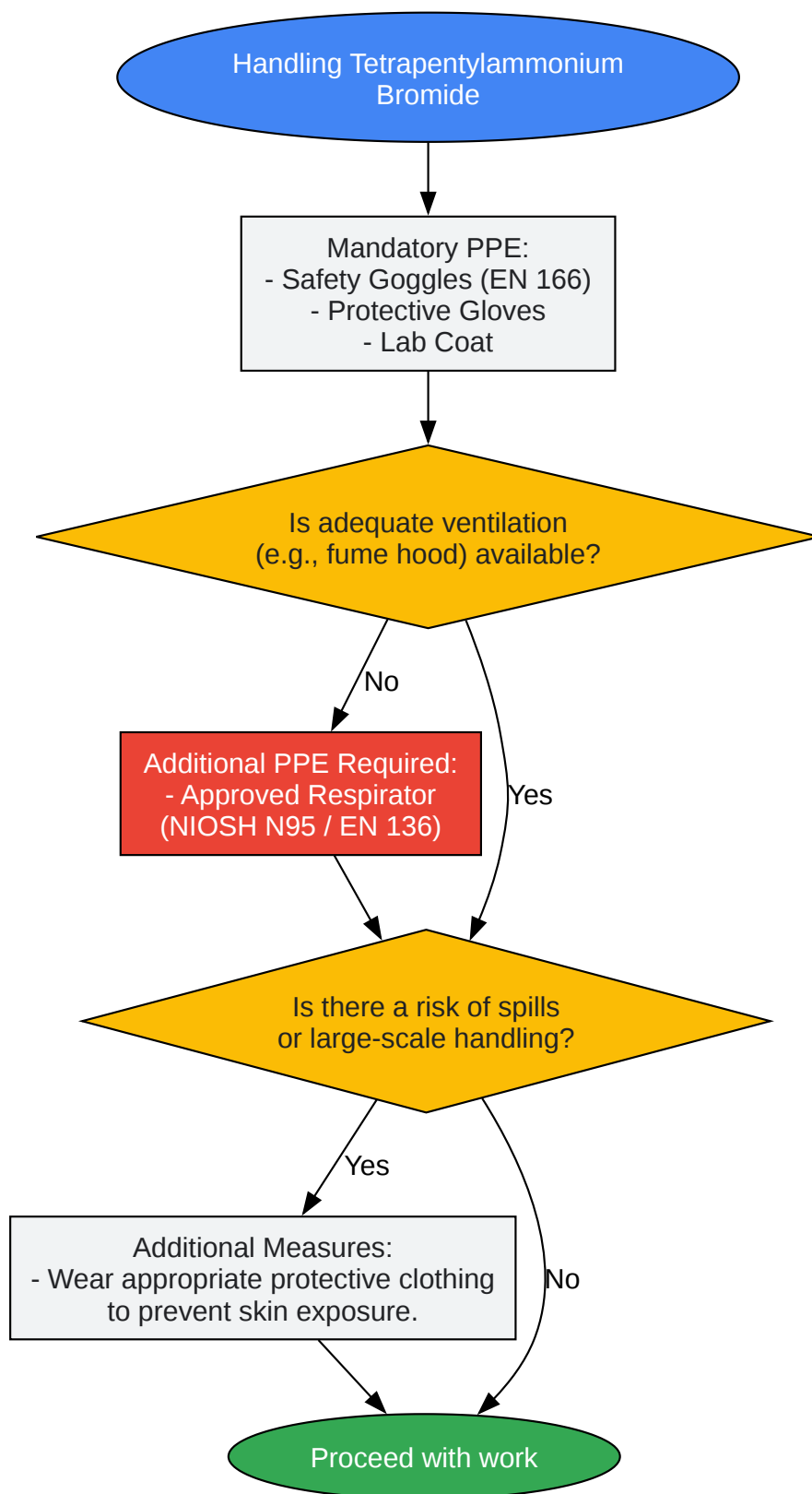
- Avoid all contact with skin and eyes.[\[1\]\[6\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Use in a well-ventilated area, with appropriate exhaust ventilation where dust is formed.[\[1\]\[7\]](#)
- Do not eat, drink, or smoke when handling the product.[\[7\]](#)
- Wash hands thoroughly after handling.

Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[\[1\]\[6\]](#)
- Keep containers tightly closed as the material is hygroscopic.[\[1\]\[2\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[2\]\[6\]](#)

Personal Protective Equipment (PPE):

The selection of PPE depends on the scale of work and potential for exposure. The following workflow outlines the necessary protective measures.



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Personal Protective Equipment (PPE) selection workflow.

Emergency Procedures

In case of accidental exposure or release, immediate and appropriate action is necessary.

First-Aid Measures:

Exposure Route	First-Aid Protocol
Inhalation	Remove the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[2][6]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention.[2][6]
Eye Contact	Rinse immediately and cautiously with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. [2][6]
Ingestion	Do NOT induce vomiting. Clean mouth with water and then drink plenty of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2][6]

Accidental Release Measures:

- Personal Precautions: Evacuate personnel to safe areas. Use personal protective equipment as outlined above. Avoid breathing dust and ensure adequate ventilation.[1][6]
- Environmental Precautions: Prevent the product from entering drains or water courses.[1]
- Containment: Pick up and arrange disposal without creating dust. Sweep up or vacuum the spill and place it in a suitable, closed, and labeled container for disposal.[1][6]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[2][5]
- Hazardous Combustion Products: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen halides.[2][6]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][6]

Toxicological and Reactivity Profile

Understanding the toxicological properties and chemical stability is essential for risk assessment.

Toxicological Data Summary:

While specific quantitative toxicity data (e.g., LD₅₀) for **Tetrapentylammonium bromide** is not readily available in the consulted datasheets, the primary health effects are well-documented.

Toxicological Endpoint	Finding
Acute Toxicity (Oral, Dermal, Inhalation)	No data available.
Skin Corrosion/Irritation	Causes skin irritation.[6]
Serious Eye Damage/Irritation	Causes serious eye irritation.[6]
Respiratory or Skin Sensitization	No data available.
Germ Cell Mutagenicity	No data available.
Carcinogenicity	Not classified as a carcinogen by IARC, NTP, or OSHA.
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.[6]

Experimental Protocols: The hazard classifications are based on data derived from standard testing guidelines. However, the specific experimental protocols and raw data are not provided

in the safety data sheets. The classifications are consistent with guidelines from regulatory bodies like OSHA and under CLP regulations.[2]

Reactivity and Stability:

Parameter	Description
Chemical Stability	Stable under normal storage and handling conditions.[2]
Hazardous Reactions	No hazardous reactions have been reported. Hazardous polymerization does not occur.[2]
Conditions to Avoid	Exposure to moist air or water due to its hygroscopic nature.[2] Incompatible products.
Incompatible Materials	Strong oxidizing agents.[2][6]
Hazardous Decomposition Products	Nitrogen oxides (NO _x), carbon monoxide (CO), carbon dioxide (CO ₂), and hydrogen halides.[2][6]

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of Tetrapentylammonium Bromide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1205827/docs#an-in-depth-technical-guide-to-the-safe-handling-of-tetrapentylammonium-bromide>]

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